

4-(Dimethylamino)benzoyl chloride physical and chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-(Dimethylamino)benzoyl chloride

Cat. No.: B1308649

[Get Quote](#)

An In-depth Technical Guide to 4-(Dimethylamino)benzoyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **4-(Dimethylamino)benzoyl chloride**, a versatile reagent in organic synthesis. The information is presented to support its application in research and development, particularly in the synthesis of novel compounds and derivatization for analytical purposes.

Core Physical and Chemical Properties

4-(Dimethylamino)benzoyl chloride, also known as p-(Dimethylamino)benzoyl chloride, is a monoacyl halide. It presents as a solid and is characterized by its reactivity, particularly towards nucleophiles. Due to its sensitivity, it requires careful handling and storage under inert, dry conditions.

Physical Properties

The key physical properties of **4-(Dimethylamino)benzoyl chloride** are summarized in the table below, providing a quick reference for experimental planning.

| Property | Value | Reference(s) |
|-------------------|-------------------------------------|--------------|
| Molecular Formula | C ₉ H ₁₀ ClNO | [1] |
| Molecular Weight | 183.635 g/mol | [1] |
| Appearance | White to tan crystalline powder | [2] |
| Melting Point | 145-149 °C (lit.) | [3] |
| Boiling Point | 180 °C at 15 mmHg | [4] |
| Density | 1.209 g/cm ³ | [2] |
| Solubility | Reacts with water | [5] |

Chemical Properties and Safety Information

Understanding the chemical reactivity and hazards associated with **4-(Dimethylamino)benzoyl chloride** is crucial for its safe handling and effective use in experimental work.

| Property | Description | Reference(s) |
|------------------------|---|--------------|
| Reactivity | Reacts violently with water, amines, and alcohols. It is sensitive to moisture and air. | [4],[6] |
| Stability | Stable under recommended storage conditions (cool, dry, inert atmosphere). | [6] |
| Hazard Class | 8 (Corrosive) | [6] |
| Hazard Statements | Causes severe skin burns and eye damage. | [7] |
| Incompatible Materials | Strong oxidizing agents, water, alcohols, and amines (unless for a specific reaction). | [4] |

Experimental Protocols

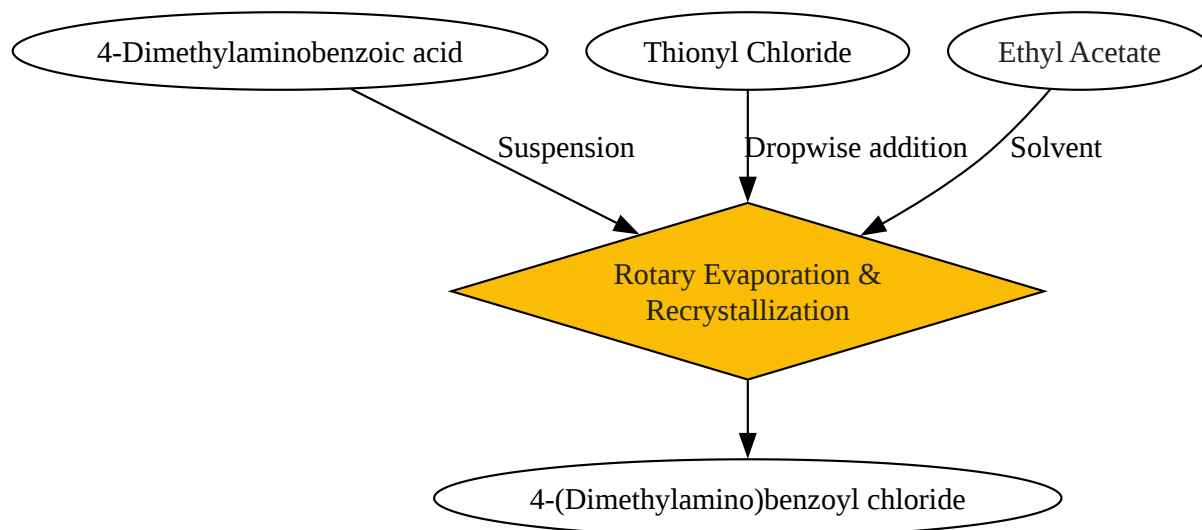
Detailed methodologies for the synthesis and a common application of **4-(Dimethylamino)benzoyl chloride** are provided below. These protocols are intended as a guide and may require optimization based on specific experimental contexts.

Synthesis of 4-(Dimethylamino)benzoyl Chloride

A common method for the synthesis of **4-(Dimethylamino)benzoyl chloride** is the reaction of 4-Dimethylaminobenzoic acid with thionyl chloride.

Procedure Details:

- Suspend 4-Dimethylaminobenzoic acid (1.0 equivalent) in ethyl acetate.
- Add thionyl chloride (2.0 equivalents) dropwise to the stirred suspension.
- After the addition is complete, continue stirring until the reaction is complete (monitoring by TLC is recommended).
- Remove the solvent by rotary evaporation to yield the crude product as a solid.
- Recrystallize the solid from ethyl acetate to afford pure **4-(Dimethylamino)benzoyl chloride**.^[4]



[Click to download full resolution via product page](#)

Amidation Reaction with Primary Amines

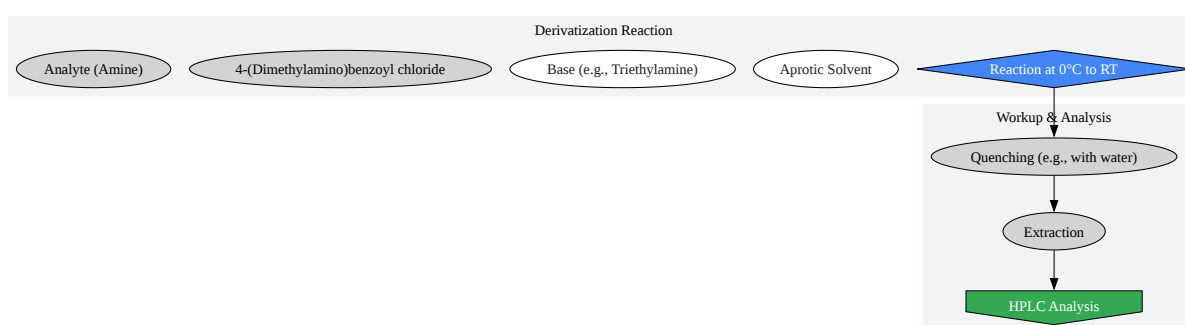
4-(Dimethylamino)benzoyl chloride readily reacts with primary and secondary amines to form the corresponding amides. This reaction is fundamental to its use as a derivatizing agent.

General Procedure:

- Dissolve the acid chloride (1.0 equivalent) in a suitable aprotic solvent (e.g., Cyrene™) and cool the solution to 0 °C.
- Add triethylamine (1.1 equivalents) followed by the primary amine (1.0 equivalent).
- Allow the reaction mixture to warm to room temperature over 1 hour.
- Add water to precipitate the amide product.
- Filter the precipitate and wash with water to yield the pure amide.

Experimental Workflows

The following diagram illustrates a typical workflow for the derivatization of an amine with **4-(Dimethylamino)benzoyl chloride** for applications such as enhancing detectability in HPLC analysis.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Benzoyl chloride, 4-(dimethylamino)- [webbook.nist.gov]
- 2. US9725409B2 - Process for preparing 4[[[(benzoyl)amino]sulphonyl]benzoyl chlorides and preparation of acylsulphamoylbenzamides - Google Patents [patents.google.com]

- 3. 4-(Dimethylamino)benzoyl chloride 97 4755-50-4 [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 4. Synthesis routes of 4-(Dimethylamino)benzoyl chloride [[benchchem.com](https://www.benchchem.com)]
- 5. chemguide.co.uk [chemguide.co.uk]
- 6. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 7. pure.hud.ac.uk [pure.hud.ac.uk]
- To cite this document: BenchChem. [4-(Dimethylamino)benzoyl chloride physical and chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1308649#4-dimethylamino-benzoyl-chloride-physical-and-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com